

An In-Depth Technical Guide to N-(2-Amino-phenyl)-nicotinamide

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Compound of Interest

Compound Name: *N*-(2-Amino-phenyl)-nicotinamide

Cat. No.: B1227351

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This technical guide provides a comprehensive overview of **N-(2-Amino-phenyl)-nicotinamide**, including its chemical identity, physicochemical properties, and a discussion of the current landscape of its scientific understanding. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Identity

IUPAC Name: N-(2-aminophenyl)pyridine-3-carboxamide[1]

Synonyms:

- **N-(2-Amino-phenyl)-nicotinamide**[1]
- N-(2-aminophenyl)nicotinamide[1]
- 436089-31-5 (CAS Number)[1]
- ChEMBL236678[1]

Physicochemical Properties

The following table summarizes the key computed physicochemical properties of **N-(2-Amino-phenyl)-nicotinamide**. These properties are essential for understanding the compound's behavior in various experimental and biological systems.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₁ N ₃ O	PubChem[1]
Molecular Weight	213.23 g/mol	PubChem[1]
XLogP3	1.8	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Exact Mass	213.090211983 g/mol	PubChem[1]
Monoisotopic Mass	213.090211983 g/mol	PubChem[1]
Topological Polar Surface Area	68 Å ²	PubChem[1]
Heavy Atom Count	16	PubChem[1]
Formal Charge	0	PubChem[1]
Complexity	244	PubChem[1]

Synthesis and Experimental Protocols

Despite a thorough search of available scientific literature, a specific, detailed experimental protocol for the synthesis of **N-(2-Amino-phenyl)-nicotinamide** could not be identified. However, the synthesis of related nicotinamide derivatives typically involves the acylation of an amine with a nicotinic acid derivative. A general synthetic approach is outlined below.

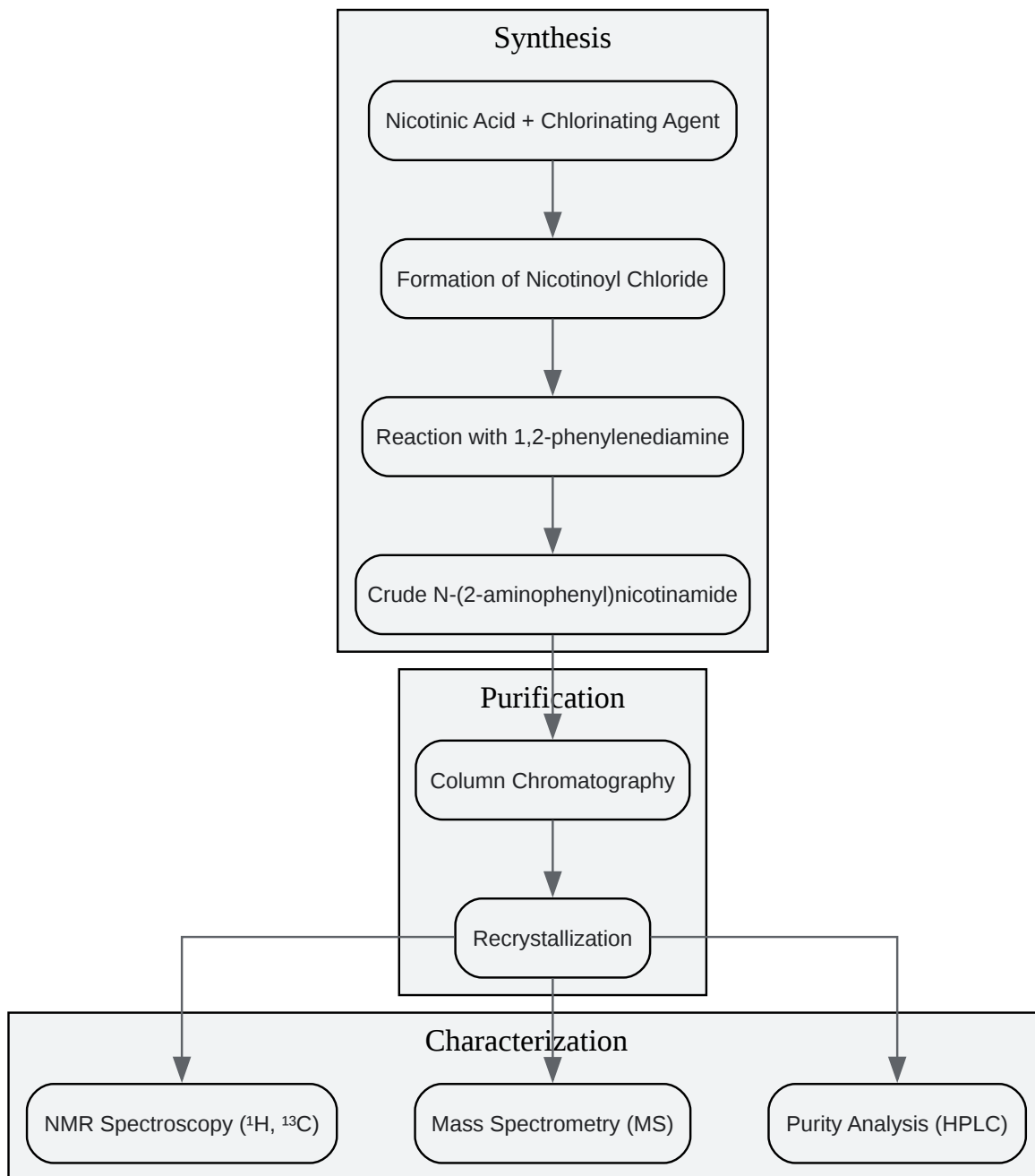
General Synthetic Strategy for Nicotinamide Derivatives:

A common method for forming the amide bond in nicotinamide derivatives is the reaction of a nicotinoyl chloride with a suitable amine.

- **Step 1: Preparation of Nicotinoyl Chloride:** Nicotinic acid can be converted to nicotinoyl chloride by reacting it with a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂).

- Step 2: Amide Formation: The resulting nicotinoyl chloride is then reacted with the desired amine, in this case, 1,2-phenylenediamine (2-aminoaniline), in the presence of a base to neutralize the HCl byproduct.

A generalized workflow for such a synthesis and subsequent characterization is depicted in the following diagram.



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Caption: A generalized experimental workflow for the synthesis and characterization of N-aryl nicotinamides.

Biological Activity and Signaling Pathways

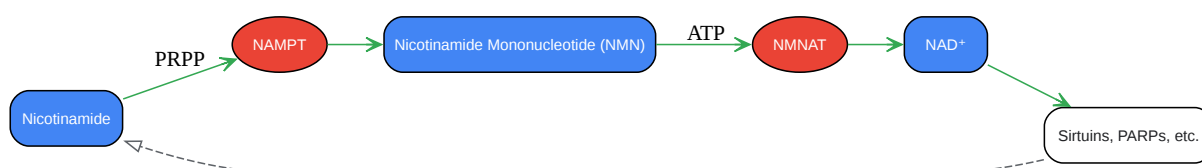
Currently, there is a lack of specific studies in the public domain detailing the biological activity, mechanism of action, or involvement in signaling pathways of **N-(2-Amino-phenyl)-nicotinamide**. The broader class of molecules, nicotinamides, are of significant biological interest.

Nicotinamide, also known as niacinamide, is a form of vitamin B3 and a precursor to the essential coenzymes nicotinamide adenine dinucleotide (NAD⁺) and nicotinamide adenine dinucleotide phosphate (NADP⁺). These coenzymes are central to cellular metabolism, playing critical roles in redox reactions and energy production.

The NAD⁺ Salvage Pathway:

Nicotinamide is a key component of the NAD⁺ salvage pathway, which recycles nicotinamide to regenerate NAD⁺. This pathway is crucial for maintaining cellular NAD⁺ levels, which are consumed by various enzymes, including sirtuins and poly(ADP-ribose) polymerases (PARPs), involved in DNA repair, stress resistance, and gene regulation.

The following diagram illustrates the central role of nicotinamide in the NAD⁺ salvage pathway.



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Caption: A simplified diagram of the NAD⁺ salvage pathway, highlighting the role of nicotinamide.

Given that **N-(2-Amino-phenyl)-nicotinamide** is a derivative of nicotinamide, it is plausible that it may interact with enzymes in this or related pathways. However, without specific experimental data, its biological role remains speculative. Further research is required to

elucidate the specific biological activities and potential therapeutic applications of this compound.

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References

- 1. N-(2-Amino-phenyl)-nicotinamide | C₁₂H₁₁N₃O | CID 1133083 - PubChem [pubchem.ncbi.nlm.nih.gov]
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